A Comprehensive Technical Guide to Levonorgestrel Impurity C

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Compound of Interest

Compound Name:	*Levonorgestrel Impurity C*
CAS No.:	*1337972-89-0*
Cat. No.:	*B602013*

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An In-depth Analysis for Pharmaceutical Scientists and Drug Development Professionals

This guide provides a detailed examination of **Levonorgestrel Impurity C**, a critical process-related impurity encountered during the synthesis of Levonorgestrel, a widely used synthetic progestin in hormonal contraceptives.[1][2] Understanding the chemical identity, formation, and control of this impurity is paramount for ensuring the quality, safety, and efficacy of the final Levonorgestrel active pharmaceutical ingredient (API).[1][3]

Chapter 1: Chemical Identity and Physicochemical Properties

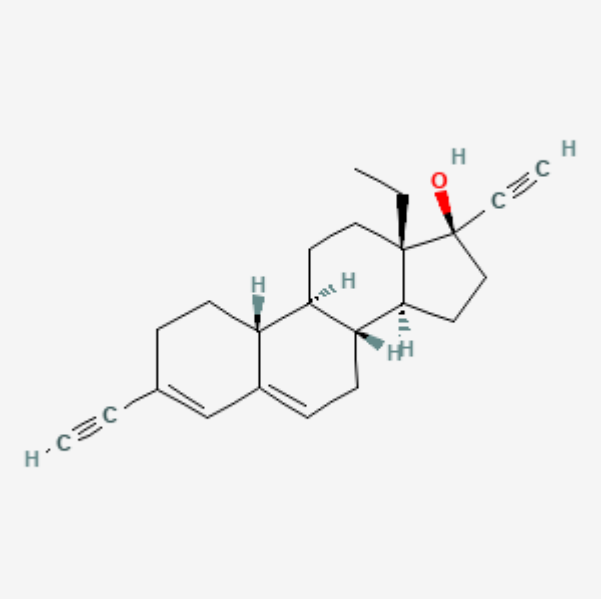
Levonorgestrel Impurity C is a structurally related compound that can arise during the manufacturing process of Levonorgestrel.[4] Its precise identification and characterization are foundational for developing effective control strategies.

1.1 Chemical Structure and Nomenclature

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- IUPAC Name: 13-Ethyl-3-ethynyl-18,19-dinor-17α-pregna-3,5-dien-20-yn-17-ol[5][6][7] or (8R,9S,10R,13S,14S,17R)-13-ethyl-3,17-diethynyl-2,7,8,9,10,11,12,14,15,16-decahydro-1H-cyclopenta[a]phenanthren-17-ol[8][9]
- CAS Number: 1337972-89-0[3][5][6][7][8][10][11]
- Molecular Formula: $C_{23}H_{28}O$[3][5][6][7][8][10][11]
- Molecular Weight: 320.47 g/mol [3][5][6][7][10]

Image 1: Chemical Structure of **Levonorgestrel Impurity C**



(Source: PubChem CID 29979853)

1.2 Physicochemical Properties

A summary of the key computed and experimental properties of **Levonorgestrel Impurity C** is presented below. These properties are essential for designing analytical methods and understanding the impurity's behavior.

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Property	Value	Source
Molecular Weight	320.5 g/mol	PubChem[8]
XLogP3	4.1	PubChem[8]
Hydrogen Bond Donor Count	1	PubChem[8]
Hydrogen Bond Acceptor Count	1	PubChem[8]
Rotatable Bond Count	2	PubChem[8]
Exact Mass	320.214015512 Da	PubChem[8]
Storage Temperature	2-8°C (Refrigerator)	GLP Pharma Standards[7]
Solubility	Practically insoluble in water.[12][13]	ChemicalBook, WHO[12][13]

Chapter 2: Formation and Synthetic Origin

Impurities in an API can originate from various sources, including starting materials, intermediates, and side reactions during synthesis.[4] **Levonorgestrel Impurity C** is typically formed during specific steps of the Levonorgestrel synthesis pathway.

2.1 Overview of Levonorgestrel Synthesis

The synthesis of Levonorgestrel is a multi-step process often starting from a steroid precursor. A key step involves an ethynylation reaction to introduce the characteristic ethynyl group at the C17 position.[14] The process is designed to produce the specific stereoisomer of Levonorgestrel.[13]

2.2 Mechanism of Impurity C Formation

Levonorgestrel Impurity C is a condensation impurity.[15] Its formation is associated with the ethynylation step in the synthesis of Levonorgestrel. While the exact, proprietary details of commercial synthesis can vary, a plausible mechanism involves a side reaction where an additional ethynyl group is introduced at the C3 position of the steroid nucleus. This can occur under the alkaline conditions used for the primary ethynylation reaction.[14] Improving reaction

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conditions, such as using alkali metal alkoxides instead of hydroxides, can reduce water generation and minimize the formation of such impurities.[14]

Diagram 1: Potential Formation Point of **Levonorgestrel Impurity C**. This diagram illustrates how Impurity C can arise as a byproduct during the ethynylation stage of the main Levonorgestrel synthesis route.

Chapter 3: Analytical Characterization and Control

Robust analytical methods are crucial for the detection, quantification, and control of impurities to ensure the final API meets regulatory standards.[1][16] The European Pharmacopoeia (EP) lists Impurity C as a specified impurity for Levonorgestrel, making its monitoring mandatory for compliance.[3]

3.1 Chromatographic Methods for Quantification

High-Performance Liquid Chromatography (HPLC) is the predominant technique for separating and quantifying Levonorgestrel and its related substances.[4][17] A stability-indicating HPLC method ensures that all potential impurities and degradation products are effectively separated from the main API peak.[16]

Exemplary HPLC Protocol for Related Substances:

This protocol is a representative method based on common practices for steroid analysis.[17][18] Method validation according to ICH guidelines is required for implementation.[19]

- Chromatographic System:
  - Instrument: HPLC or UPLC system with a PDA or UV detector.[17]
  - Column: C8 or C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm).[18]
  - Software: Chromatography data station for data acquisition and processing.
- Mobile Phase and Gradient:
  - Mobile Phase A: Water

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- Mobile Phase B: Acetonitrile (or a mixture of Acetonitrile and Methanol)[18]
- Gradient: Isocratic or gradient elution may be employed to achieve optimal separation. A common isocratic mobile phase is a mixture of acetonitrile and water (e.g., 50:50 v/v).[17]

- Run Parameters:
  - Flow Rate: 1.0 - 1.2 mL/min[17][18]
  - Column Temperature: 25 - 40°C[17][18]
  - Detection Wavelength: 220 nm or 241 nm[17][18]
  - Injection Volume: 20 - 50 µL[17][18]
- Solution Preparation:
  - Diluent: A mixture of mobile phase components, such as Acetonitrile/Water.
  - Standard Solution: Prepare a solution of Levonorgestrel reference standard (RS) and **Levonorgestrel Impurity C** RS in diluent.
  - Sample Solution: Accurately weigh and dissolve the Levonorgestrel API sample in the diluent to a known concentration.
- Analysis and Calculation:
  - Inject the diluent (as a blank), standard solution, and sample solution.
  - Identify the peaks based on the retention times obtained from the standard chromatogram.
  - Calculate the percentage of Impurity C in the API sample using the area normalization method or by comparison to the certified reference standard.

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Parameter	Typical Condition
Column Type	C18 (e.g., Luna C18, 150 x 4.6 mm, 5 µm)[17]
Mobile Phase	Acetonitrile:Water (50:50, v/v)[17]
Flow Rate	1.0 mL/min[17]
Detection	241 nm[17]
Column Temp.	25°C[17]
Injection Vol.	20 µL[17]

3.2 Spectroscopic Identification

While HPLC is used for quantification, spectroscopic techniques are essential for the definitive structural confirmation of impurities.

- Mass Spectrometry (MS): LC-MS/MS methods provide sensitive detection and molecular weight information, confirming the identity of Impurity C by its specific mass-to-charge ratio (m/z).[20][21]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^{1}H and ^{13}C NMR are powerful tools for the complete structural elucidation of an impurity, confirming the connectivity of atoms and stereochemistry.[9] The presence of signals corresponding to two distinct ethynyl groups would be a key identifier for Impurity C.

3.3 Pharmacopeial Standards

Regulatory bodies and pharmacopeias set strict limits for impurities in APIs.[2] The United States Pharmacopeia (USP) specifies that for Levonorgestrel, no single impurity should be greater than 0.5% and the sum of all impurities should not exceed 2.0%.[22][23] While Impurity C is specifically named in the European Pharmacopoeia, adherence to the general impurity limits of all major pharmacopeias is critical.

Chapter 4: Impact and Mitigation Strategies

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The presence of impurities, even in small amounts, can potentially affect the safety and efficacy of a drug product. Therefore, controlling impurity levels is a critical aspect of pharmaceutical manufacturing.

4.1 Potential Impact of Impurities

- Safety: Structurally related impurities may have their own pharmacological or toxicological profiles, which could impact patient safety.
- Efficacy: Impurities can potentially reduce the effective dose of the API, although this is less common at the low levels typically encountered.
- Stability: The presence of certain impurities might affect the stability of the final drug product.

4.2 Mitigation and Control Strategies

A Quality by Design (QbD) approach is effective in controlling process-related impurities.[9] This involves identifying Critical Process Parameters (CPPs) that impact the formation of Critical Quality Attributes (CQAs), such as the level of Impurity C.

- Process Optimization:
  - Reagent Stoichiometry: Carefully control the molar ratios of reactants, especially the ethynylating agent and the base, to favor the desired reaction at C17 and minimize side reactions at C3.
  - Reaction Conditions: Optimize temperature, pressure, and reaction time to enhance the selectivity of the primary reaction.
  - Solvent and Base Selection: The choice of solvent and base can significantly influence reaction pathways. Using non-nucleophilic, sterically hindered bases or specific solvent systems can reduce the formation of Impurity C.[14]
- Purification:
  - Develop robust crystallization or chromatographic purification steps downstream to effectively remove Impurity C from the final API to levels that comply with regulatory

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specifications.

- In-Process Controls (IPCs):
  - Implement IPCs using techniques like HPLC to monitor the formation of Impurity C during the reaction. This allows for real-time adjustments to the process to keep the impurity level within acceptable limits.

Diagram 2: Logic Flow for the Control of **Levonorgestrel Impurity C**. This diagram outlines the systematic approach, from identifying critical attributes and parameters to implementing process controls and purification, to ensure the final API meets quality standards.

Conclusion

Levonorgestrel Impurity C is a critical process-related impurity that demands rigorous control during the manufacture of Levonorgestrel. A thorough understanding of its chemical structure, formation mechanism, and analytical detection is essential for drug developers and scientists. By implementing robust process controls, validated analytical methods, and effective purification strategies, manufacturers can ensure the production of high-purity Levonorgestrel API that meets the stringent requirements for safety, quality, and efficacy set by global regulatory authorities. The use of certified reference standards for Impurity C is indispensable for the accurate validation of analytical methods and routine quality control.[11]

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